

Application of Trihexyltetradecylphosphonium Bromide in Sulfur Removal from Gasoline

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Compound of Interest

Compound Name: *Trihexyltetradecylphosphonium*

Cat. No.: *B14245789*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **trihexyltetradecylphosphonium** bromide, hereafter referred to as $[P_{66614}][Br]$, in the desulfurization of gasoline. The protocols are intended for research and development professionals working towards cleaner fuel technologies. Two primary methods are detailed: Extractive Desulfurization (EDS) and Ultrasound-Assisted Extractive/Oxidative Desulfurization (UEODS).

Application Notes

Trihexyltetradecylphosphonium bromide is a phosphonium-based ionic liquid (PIL) that has demonstrated significant potential as an effective extractant and catalyst for the removal of sulfur compounds from liquid fuels.^{[1][2][3]} Its favorable properties include high thermal and chemical stability, a high rate of synthesis compared to imidazolium-based ionic liquids, and the ability to be recycled multiple times without a significant loss of activity.^{[1][3][4]}

The primary application of $[P_{66614}][Br]$ in this context is to reduce the sulfur content in gasoline to meet stringent environmental regulations (e.g., EURO VI/Bharat VI standards of < 10 ppm sulfur).^{[1][2]} It is particularly effective in removing refractory sulfur compounds such as dibenzothiophene (DBT), benzothiophene (BT), and thiophene (TH), which are challenging to remove using conventional hydrodesulfurization (HDS) processes.^{[3][5]}

Two main approaches for utilizing $[P_{66614}][Br]$ are:

- Extractive Desulfurization (EDS): In this process, $[P_{66614}][Br]$ is used as a solvent to selectively extract sulfur-containing compounds from the gasoline phase. The efficiency of this process is influenced by factors such as temperature, extraction time, and the mass ratio of the ionic liquid to the fuel.[1][4]
- Ultrasound-Assisted Extractive/Oxidative Desulfurization (UEODS): This enhanced method combines extraction with oxidation, often facilitated by ultrasound.[3] Ultrasound irradiation can increase the desulfurization performance by creating microstreaming effects, which enhance mass transfer between the fuel and the ionic liquid phases.[4] In the oxidative variant, an oxidizing agent is used to convert sulfur compounds into their more polar sulfone derivatives, which are then more readily extracted by the ionic liquid.[3]

The choice of method depends on the desired level of desulfurization and the specific sulfur compounds present in the gasoline. UEODS generally achieves higher sulfur removal efficiencies in shorter reaction times compared to EDS.[3][4]

Quantitative Data Summary

The following table summarizes the key quantitative data from various studies on the desulfurization of model fuels using **trihexyltetradecylphosphonium bromide**.

Desulfurization Method	Sulfur Compound	Initial Sulfur Conc. (ppm)	[P66614] [Br] : Fuel Mass Ratio	Temperature (°C)	Time (min)	Sulfur Removal Efficiency (%)	Reference
EDS	Dibenzothiophene (DBT)	Not Specified	1:1	30	30	88.5	[1][2]
EDS	Dibenzothiophene (DBT)	Not Specified	1:1	30	30	84.5	Not specified in snippets
UEDS	Dibenzothiophene (DBT)	Not Specified	Not Specified	30	20	80	[4]
UEODS	Dibenzothiophene (DBT)	500	1:1	50	30	78.45	Not specified in snippets
UEODS	Dibenzothiophene (DBT)	Not Specified	1:1	30	Not Specified	98.67	Not specified in snippets

Experimental Protocols

Protocol 1: Extractive Desulfurization (EDS) of Model Gasoline

This protocol describes a typical procedure for the extractive desulfurization of a model gasoline sample containing dibenzothiophene (DBT).

1. Materials and Equipment:

- **Trihexyltetradecylphosphonium** bromide ([P₆₆₆₁₄][Br])
- Dibenzothiophene (DBT)
- n-octane or n-dodecane (as model gasoline solvent)
- Vials or reaction vessels with magnetic stirrers
- Heating and stirring plate
- Centrifuge
- Gas chromatograph with a flame photometric detector (GC-FPD) or a suitable sulfur analyzer

2. Preparation of Model Gasoline:

- Prepare a stock solution of DBT in n-octane or n-dodecane. For example, dissolve a calculated amount of DBT in the solvent to achieve a sulfur concentration of 500 ppm.

3. Extraction Procedure:

- In a reaction vial, add a specific mass of the prepared model gasoline.
- Add [P₆₆₆₁₄][Br] to the vial to achieve the desired mass ratio (e.g., 1:1).
- Place the vial on a heating and stirring plate and set the desired temperature (e.g., 30°C).
- Stir the mixture vigorously for the specified duration (e.g., 30 minutes).
- After the extraction, transfer the mixture to a centrifuge tube.
- Centrifuge the mixture to achieve a clear separation of the upper gasoline phase and the lower ionic liquid phase.

4. Analysis:

- Carefully collect the upper gasoline phase for analysis.
- Determine the sulfur concentration in the treated gasoline using a GC-FPD or another appropriate sulfur analysis method.
- The sulfur removal efficiency can be calculated using the following formula:
- Sulfur Removal (%) = [(Initial Sulfur Conc. - Final Sulfur Conc.) / Initial Sulfur Conc.] x 100

5. Regeneration of Ionic Liquid:

- The [P₆₆₆₁₄][Br] phase containing the extracted sulfur compounds can be regenerated. While specific regeneration protocols for the bromide salt were not detailed in the provided search results, a common method for other ionic liquids involves washing with a suitable solvent to remove the sulfur compounds, followed by drying under vacuum.^[6] The regenerated ionic liquid can be reused for subsequent desulfurization cycles.^{[1][3]}

Protocol 2: Ultrasound-Assisted Extractive/Oxidative Desulfurization (UEODS)

This protocol outlines the procedure for UEODS, which can achieve higher desulfurization efficiency.

1. Materials and Equipment:

- All materials and equipment listed in Protocol 1.
- Ultrasound probe sonicator or ultrasonic bath.
- Hydrogen peroxide (H_2O_2) as an oxidant (for oxidative variant).
- Acetic acid (optional, as a catalyst).

2. Preparation of Model Gasoline:

- Prepare the model gasoline as described in Protocol 1.

3. UEODS Procedure:

- In a reaction vessel, combine the model gasoline and $[P_{66614}][Br]$ at the desired mass ratio (e.g., 1:1).
- For the oxidative process, add the oxidant (e.g., H_2O_2) and optionally a catalyst like acetic acid. The molar ratio of oxidant to sulfur ($n(O/S)$) is a critical parameter to optimize (e.g., 6:1).^[7]
- Place the reaction vessel in an ultrasonic bath or immerse an ultrasonic probe into the mixture.
- Set the desired temperature (e.g., 30°C or 50°C).
- Apply ultrasound for the specified duration (e.g., 20-30 minutes).
- After sonication, allow the mixture to settle or centrifuge to separate the phases.

4. Analysis and Regeneration:

- Analyze the sulfur content of the treated gasoline phase as described in Protocol 1.
- Regenerate the ionic liquid as described in Protocol 1. The regeneration process for the oxidative method may require additional steps to remove the oxidized sulfur compounds (sulfones).

Visualizations

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// Node Definitions prep_model [label="Prepare Model Gasoline\n(e.g., 500 ppm DBT in n-octane)", fillcolor="#F1F3F4", fontcolor="#202124"]; mixing [label="Mix Model Gasoline and\n[P66614][Br] (e.g., 1:1 mass ratio)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; extraction [label="Stir at Controlled Temperature\n(e.g., 30°C for 30 min)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; separation [label="Phase Separation\n(Centrifugation)", fillcolor="#FBBC05", fontcolor="#202124"]; analysis [label="Analyze Sulfur Content\nin Gasoline Phase (GC-FPD)", fillcolor="#34A853", fontcolor="#FFFFFF"]; regeneration [label="Regenerate\n[P66614][Br]", fillcolor="#EA4335", fontcolor="#FFFFFF"]; desulf_gasoline [label="Desulfurized Gasoline", shape=oval, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"]; recycled_il [label="Recycled [P66614][Br]", shape=oval, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"]];

// Edges prep_model -> mixing; mixing -> extraction; extraction -> separation; separation -> analysis [label="Gasoline Phase"]; separation -> regeneration [label="Ionic Liquid Phase"]; analysis -> desulf_gasoline; regeneration -> recycled_il; } DOT Caption: Workflow for Extractive Desulfurization (EDS).

// Node Definitions prep_model [label="Prepare Model Gasoline\n(e.g., 500 ppm DBT in n-octane)", fillcolor="#F1F3F4", fontcolor="#202124"]; mixing [label="Mix Model Gasoline,\n[P66614][Br],\nand Oxidant (e.g., H2O2)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; sonication [label="Apply Ultrasound at\nControlled Temperature\n(e.g., 30°C for 20 min)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; separation [label="Phase Separation\n(Centrifugation)", fillcolor="#FBBC05", fontcolor="#202124"]; analysis [label="Analyze Sulfur Content\nin Gasoline Phase (GC-FPD)", fillcolor="#34A853", fontcolor="#FFFFFF"]; regeneration [label="Regenerate\n[P66614][Br]", fillcolor="#EA4335", fontcolor="#FFFFFF"]; desulf_gasoline [label="Desulfurized Gasoline", shape=oval, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"]; recycled_il [label="Recycled [P66614][Br]", shape=oval, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"]];

// Edges prep_model -> mixing; mixing -> sonication; sonication -> separation; separation -> analysis [label="Gasoline Phase"]; separation -> regeneration [label="Ionic Liquid Phase"]; analysis -> desulf_gasoline; regeneration -> recycled_il; } DOT Caption: Workflow for Ultrasound-Assisted Desulfurization (UEODS).
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